

Methyl 4-(Methylamino)benzoate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(Methylamino)benzoate

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Abstract: This technical guide provides an in-depth analysis of methyl 4-(**(methylamino)benzoate**), a key aromatic ester derivative utilized in organic synthesis and drug development. The document details its chemical identity, including a breakdown of its IUPAC nomenclature, and presents a comprehensive overview of its physicochemical and spectroscopic properties. Furthermore, it outlines validated protocols for its synthesis and purification, emphasizing the rationale behind methodological choices. The guide also explores its applications as a versatile building block in the creation of pharmaceuticals and other bioactive molecules, supported by authoritative references. This document is intended for researchers, scientists, and professionals in the field of drug development seeking a thorough understanding of this important chemical intermediate.

Nomenclature and Chemical Identity

A precise understanding of a compound's name and structure is fundamental to scientific research. This section elucidates the formal IUPAC name of methyl 4-(**(methylamino)benzoate**) and provides key identifiers and structural properties.

IUPAC Name Elucidation

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds. The name "methyl **4-(methylanino)benzoate**" is deconstructed as follows:

- **Parent Structure:** The core of the molecule is a benzene ring with a carboxylic acid ester group, which is named a "benzoate".^{[1][2]}
- **Ester Group:** The alkyl group attached to the oxygen of the ester is named first. In this case, it is a "methyl" group ($-\text{CH}_3$).
- **Substituents on the Ring:** The benzene ring has a substituent attached. Numbering of the ring begins at the carbon attached to the highest priority functional group, which is the ester group (C1).
- **Amino Group:** At the fourth carbon (C4, or the para position), there is a secondary amine group. This group consists of a nitrogen atom bonded to a hydrogen and a methyl group ($-\text{NHCH}_3$). This substituent is named "methylanino".
- **Final Assembly:** Combining these elements, the systematic name is methyl **4-(methylanino)benzoate**.^[3]

Alternative Names and Identifiers

For database searching and material procurement, it is crucial to be aware of synonyms and standard chemical identifiers.

Identifier	Value	Source
CAS Number	18358-63-9	[4][5]
Molecular Formula	C ₉ H ₁₁ NO ₂	[4][6][7]
Molecular Weight	165.19 g/mol	[3][5][6][7]
Synonyms	4-(Methylamino)benzoic Acid Methyl Ester, Methyl p-(N-Methylamino)benzoate, N-Methyl-4-methoxycarbonylaniline	[7][8]
InChIKey	LLAMGYUWYUMHCH-UHFFFAOYSA-N	[3][4][5]
PubChem CID	140375	[3]

Molecular Structure and Properties

The molecular structure dictates the compound's physical and chemical behavior.

Caption: Chemical structure of methyl **4-(methylamino)benzoate**.

Table of Physicochemical Properties:

Property	Value	Notes
Physical Form	White to light yellow or brown powder/crystals	[5][8]
Melting Point	95 °C	[9]
Purity	Typically >95% - 98%	[5][8]
Solubility	Soluble in common organic solvents like methanol, ethanol, and dichloromethane.	Inferred from synthesis protocols.

Spectroscopic and Analytical Characterization

Validation of the chemical identity and purity of synthesized or purchased methyl **4-(methyamino)benzoate** is critical. The following spectroscopic data are characteristic of the compound.

Technique	Characteristic Features
¹ H NMR	- Aromatic protons (AA'BB' system): Two doublets, one for H-2/H-6 (ortho to ester) and one for H-3/H-5 (ortho to amine).- N-H proton: A broad singlet, chemical shift is solvent-dependent.- O-CH ₃ (ester) protons: A sharp singlet at ~3.8 ppm.- N-CH ₃ (amine) protons: A singlet at ~2.8 ppm.
¹³ C NMR	- Carbonyl carbon (C=O) of the ester at ~167 ppm.- Aromatic carbons: Four distinct signals, with C4 (attached to N) being the most upfield and C1 (attached to C=O) being downfield.- O-CH ₃ carbon at ~51 ppm.- N-CH ₃ carbon at ~30 ppm. [3] [10]
IR Spectroscopy	- N-H stretch: A sharp peak around 3400 cm ⁻¹ .- C=O stretch (ester): A strong, sharp peak around 1700-1720 cm ⁻¹ .- C-N stretch: Around 1300-1350 cm ⁻¹ .- Aromatic C=C stretches: Peaks in the 1600-1450 cm ⁻¹ region. [4]
Mass Spectrometry	- Molecular Ion (M ⁺): A peak at m/z = 165, corresponding to the molecular weight. [3] [4]

Synthesis and Purification

Methyl **4-(methyamino)benzoate** can be synthesized through several reliable routes. The choice of method often depends on the availability of starting materials and desired scale. Two common approaches are the Fischer esterification of the corresponding carboxylic acid and the N-methylation of the primary amine precursor.

Synthetic Route A: Fischer Esterification

This is a direct and classical approach involving the acid-catalyzed reaction of 4-(methylamino)benzoic acid with methanol.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Rationale: The Fischer esterification is a robust and well-understood reaction. Using a strong acid like sulfuric acid (H_2SO_4) protonates the carbonyl oxygen of the carboxylic acid, rendering the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol.[\[12\]](#) Since the starting material contains a basic amino group, a stoichiometric amount of acid is often required to both catalyze the reaction and protonate the amine.[\[12\]](#)

Caption: Workflow for the synthesis via Fischer Esterification.

Detailed Experimental Protocol:

- **Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 4-(methylamino)benzoic acid (5.0 g, 33.1 mmol).
- **Reagent Addition:** Add methanol (50 mL). Stir the suspension. In a fume hood, carefully and slowly add concentrated sulfuric acid (3.0 mL, ~56 mmol). A precipitate may form as the amine salt.
- **Reaction:** Attach a reflux condenser and heat the mixture to a gentle reflux (~65 °C) using a heating mantle. Continue heating for 1-2 hours. The solid should dissolve as the reaction proceeds.
- **Workup:** Allow the reaction mixture to cool to room temperature. Pour the cooled solution into a beaker containing 100 mL of ice water.
- **Neutralization:** While stirring, slowly add a 10% aqueous solution of sodium carbonate (Na_2CO_3) until gas evolution ceases and the pH of the solution is approximately 8. A white or off-white precipitate will form.[\[13\]](#)
- **Isolation:** Collect the solid precipitate by vacuum filtration using a Büchner funnel. Wash the filter cake with two portions of cold water (2x20 mL).

- **Purification:** The crude product can be purified by recrystallization from a methanol/water mixture to yield the final product as a crystalline solid.
- **Drying & Characterization:** Dry the purified product under vacuum. Determine the yield and confirm its identity and purity using melting point analysis, NMR, and/or IR spectroscopy.

Synthetic Route B: N-Methylation of Methyl 4-Aminobenzoate

An alternative strategy involves the selective mono-N-methylation of the more readily available methyl 4-aminobenzoate.

Rationale: Selective mono-methylation of primary anilines can be challenging due to overmethylation, which forms the tertiary amine, as the secondary amine product is often more nucleophilic than the starting primary amine.^[14] However, modern methods using specific methylating agents and controlled conditions can achieve high selectivity. Reagents like dimethyl sulfate or methyl iodide in the presence of a mild base, or greener alternatives like formic acid or methanol with a catalyst, can be employed.^{[15][16][17]} This route is advantageous if the starting material, 4-(methylamino)benzoic acid, is not readily available.

Applications in Research and Drug Development

Methyl **4-(methylamino)benzoate** is not typically an active pharmaceutical ingredient (API) itself but serves as a crucial building block and intermediate in the synthesis of more complex molecules.^[18]

- **Pharmaceutical Scaffolding:** The molecule possesses two key functional groups amenable to further modification: the secondary amine and the methyl ester.
 - The amine can undergo acylation, alkylation, or be used in coupling reactions (e.g., Buchwald-Hartwig amination) to build more complex structures.
 - The ester can be hydrolyzed back to the carboxylic acid for amide bond formation or reduced to a primary alcohol.
- **Bioactive Molecule Synthesis:** Derivatives of aminobenzoates are found in a wide range of therapeutic agents, including local anesthetics and anti-inflammatory drugs.^[13] This specific

scaffold is explored in the development of novel compounds for various therapeutic targets. For instance, it has been investigated as a component in molecules that inhibit the enzyme DPP-4, which is relevant to blood glucose regulation.[6]

- Material Science: Aromatic esters and amines are precursors for polymers and photopolymerization initiators.[11]

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed.

- Hazard Classification: Methyl **4-(methylanino)benzoate** is classified as an irritant. It is known to cause skin irritation (H315) and serious eye irritation (H319).[3][9]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[19][20]
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[19] Avoid contact with skin and eyes.[8][19]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials.[5][19] The compound may be air-sensitive, and storage under an inert atmosphere is recommended for long-term stability.[9]

Conclusion

Methyl **4-(methylanino)benzoate** is a valuable and versatile chemical intermediate with a well-defined structure and predictable reactivity. A thorough understanding of its nomenclature, properties, and synthetic methodologies, as detailed in this guide, is essential for its effective use in research and development. Its bifunctional nature allows for its incorporation into a wide array of complex molecular architectures, securing its role as a key building block for the discovery of new pharmaceuticals and advanced materials.

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